

Application Notes and Protocols for Reactions with 1,3-Propane Sultone

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Compound of Interest

Compound Name: Propane sultone

Cat. No.: B022683

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Disclaimer: 1,3-**Propane sultone** is a highly reactive and hazardous chemical. It is classified as toxic, carcinogenic, mutagenic, and teratogenic.[1][2][3] All handling and reactions should be conducted by trained personnel in a well-ventilated chemical fume hood, with appropriate personal protective equipment (PPE).[4][5] Always consult the latest Safety Data Sheet (SDS) before use.

Introduction to 1,3-Propane Sultone

1,3-**Propane sultone** (CAS No. 1120-71-4) is a cyclic sulfonate ester, belonging to a class of compounds known as sultones. It appears as a white crystalline solid or a colorless liquid with an unpleasant odor, melting at 30-33 °C. Due to its strained four-membered ring structure, it is a highly reactive alkylating agent. This reactivity makes it an excellent sulfonating agent, capable of introducing a sulfopropyl group ($-\text{CH}_2\text{CH}_2\text{CH}_2\text{SO}_3^-$) into various molecules under mild conditions.

This property is widely utilized in various fields:

- **Pharmaceuticals:** As a chemical intermediate in the synthesis of new drug candidates.
- **Materials Science:** In the preparation of ion-exchange resins and modifying surfaces.
- **Electrochemistry:** As an electrolyte additive in lithium-ion batteries to improve performance and safety.

- Surfactant Chemistry: For the synthesis of specialty surfactants, including zwitterionic (amphoteric) surfactants.

Health and Safety Precautions

Extreme caution must be exercised when handling **1,3-propane sultone**.

2.1 Personal Protective Equipment (PPE)

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber, neoprene).
- Eye/Face Protection: Use a face shield and chemical safety goggles.
- Skin and Body Protection: A lab coat, long-sleeved clothing, and closed-toe shoes are mandatory. For larger quantities or in case of potential splashes, a chemical-resistant apron or suit is recommended.
- Respiratory Protection: All work must be performed in a certified chemical fume hood. If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge should be used.

2.2 Handling and Storage

- Handling: Avoid all personal contact, including inhalation and skin contact. Do not eat, drink, or smoke in the handling area. Use only in a well-ventilated area, preferably a chemical fume hood. The substance is moisture-sensitive and reacts with moist air to form toxic 3-propane sulfonic acid.
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed original container. Store locked up and away from incompatible materials such as strong oxidizing agents, acids, and bases.

2.3 Spill and Waste Disposal

- Spills: In case of a spill, evacuate the area. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Do not allow the substance to enter drains.

- **Waste Disposal:** 1,3-**Propane sultone** is classified as a hazardous waste (EPA waste number U193). All waste must be disposed of in accordance with local, state, and federal regulations.

General Reaction Mechanism: Nucleophilic Ring-Opening

1,3-**Propane sultone** is an electrophile that readily undergoes a ring-opening reaction upon attack by a nucleophile. The reaction is typically irreversible and results in the formation of a stable sulfonate salt.

Caption: General reaction of 1,3-**propane sultone** with a nucleophile.

Experimental Protocols

The following protocols are generalized procedures for the sulfopropylation of common nucleophiles. Researchers should adapt these protocols based on the specific substrate, scale, and available equipment. All reactions should be monitored for completion using appropriate analytical techniques (e.g., TLC, LC-MS, NMR).

4.1 Protocol 1: N-Sulfopropylation of an Amine

This protocol describes the reaction of 1,3-**propane sultone** with a primary or secondary amine to form a zwitterionic sulfobetaine.

Materials:

- Primary or secondary amine
- **1,3-Propane Sultone**
- Anhydrous aprotic solvent (e.g., acetonitrile, DMF, THF)
- Base (optional, e.g., triethylamine, potassium carbonate)
- Stir plate and magnetic stir bar
- Round-bottom flask and reflux condenser

- Inert atmosphere setup (e.g., nitrogen or argon line)

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve the amine (1.0 eq.) in the chosen anhydrous solvent.
- If the amine salt is used or if an acid scavenger is needed, add the base (1.1 eq.).
- Slowly add a solution of **1,3-propane sultone** (1.0-1.2 eq.) in the same solvent to the reaction mixture at room temperature with vigorous stirring. The reaction can be exothermic.
- After the addition is complete, heat the reaction mixture to a suitable temperature (e.g., 50-80 °C) and monitor its progress.
- Upon completion, cool the reaction mixture to room temperature. The zwitterionic product often precipitates from the solution.
- Collect the solid product by filtration.
- Wash the collected solid with a cold solvent (e.g., diethyl ether, acetone) to remove unreacted starting materials and impurities.
- Dry the product under vacuum to obtain the final N-sulfopropylated amine.

4.2 Protocol 2: O-Sulfopropylation of an Alcohol or Phenol

This protocol details the reaction with an alcohol or phenol to produce an anionic sulfonate, a common structure in surfactants.

Materials:

- Alcohol or phenol
- **1,3-Propane Sultone**
- Strong base (e.g., sodium hydride (NaH), potassium tert-butoxide)

- Anhydrous aprotic solvent (e.g., THF, dioxane)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Inert atmosphere setup

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere, dissolve the alcohol or phenol (1.0 eq.) in the anhydrous solvent.
- Cool the solution in an ice bath (0 °C).
- Carefully add the strong base (1.1 eq.) portion-wise to the solution to form the corresponding alkoxide or phenoxide.
- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature.
- Slowly add a solution of 1,3-**propane sultone** (1.1 eq.) in the same solvent to the reaction mixture.
- Stir the reaction at room temperature or with gentle heating until the reaction is complete.
- Carefully quench the reaction by the slow addition of water or a saturated aqueous ammonium chloride solution.
- Remove the solvent under reduced pressure.
- The resulting sulfonate salt can be purified by recrystallization or chromatography.

Data Presentation

The following tables provide example reaction parameters for sulfopropylation reactions. Actual conditions will vary depending on the specific substrate.

Table 1: Example Conditions for N-Sulfopropylation of an Aliphatic Amine

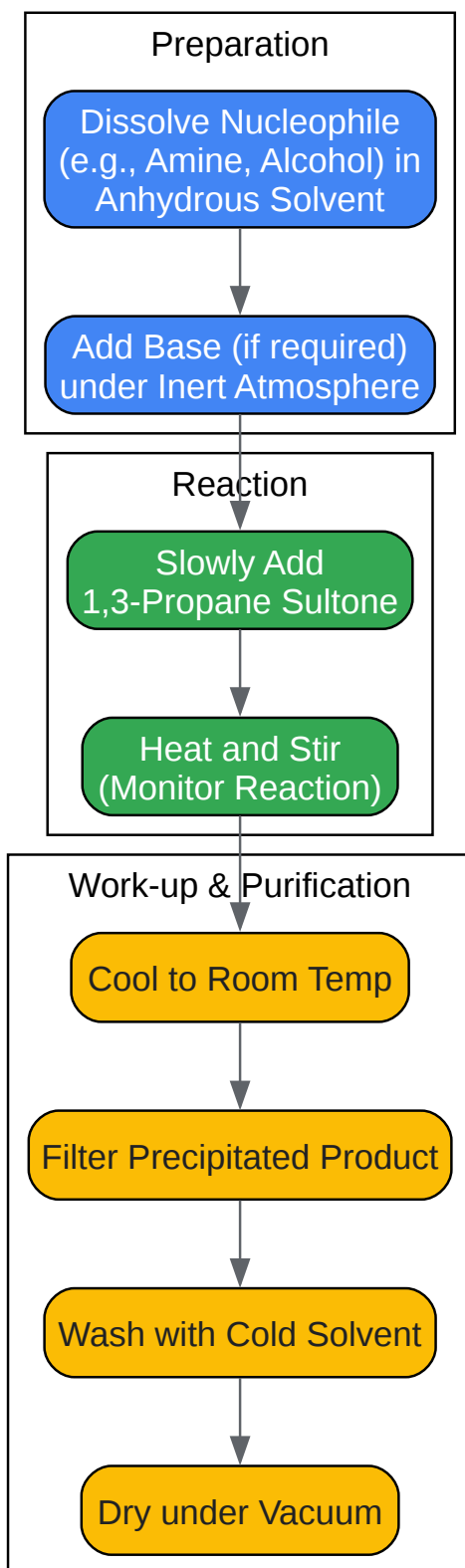
Parameter	Value
Reactant (Amine)	Dodecylamine
Solvent	Acetonitrile
Base	None
Molar Ratio (Amine:Sultone)	1 : 1.1
Temperature (°C)	60
Reaction Time (h)	12
Typical Yield (%)	>90

Table 2: Example Conditions for O-Sulfopropylation of a Phenol

Parameter	Value
Reactant (Phenol)	4-tert-Butylphenol
Solvent	Anhydrous THF
Base	Sodium Hydride (NaH)
Molar Ratio (Phenol:Base:Sultone)	1 : 1.1 : 1.1
Temperature (°C)	Room Temperature
Reaction Time (h)	24
Typical Yield (%)	85-95

Visualizations

The following diagrams illustrate the experimental workflow and logical relationships in reactions involving 1,3-**propane sultone**.



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Caption: Experimental workflow for a typical sulfopropylation reaction.

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